

A Comparative Analysis of Chlorine Peroxide and Bromine Peroxide Reactivity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Bromine peroxide*

Cat. No.: *B1244364*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the reactivity of chlorine peroxide (ClOOCl) and **bromine peroxide** (BrOOBr), two halogen peroxides of significant interest in atmospheric chemistry and radical-initiated reactions. The following sections present a comparative analysis of their photolytic and thermal decomposition, supported by available experimental data. This guide also outlines a typical experimental protocol for kinetic studies of these reactive species and illustrates their roles in stratospheric ozone depletion.

Quantitative Data Comparison

The reactivity of chlorine and **bromine peroxides** is fundamentally dictated by their molecular stability and their efficiency in generating reactive halogen radicals upon decomposition. The following tables summarize key quantitative data for ClOOCl and BrOOBr based on available literature.

Table 1: Photochemical Properties

Property	Chlorine Peroxide (ClOOCl)	Bromine Peroxide (BrOOBr)
Peak Absorption Wavelength	~245 nm[1]	Not explicitly defined, absorbs in the near-UV
Absorption Cross-Section (at peak)	8.85×10^{-18} cm ² /molecule (at 248.4 nm)[1]	1.2×10^{-17} cm ² /molecule (at 320 nm for Br ₂ O ₂)[2]
Photolysis Rate Constant (J)	Wavelength-dependent	9.7×10^{-2} s ⁻¹ [3][4]
Primary Photolysis Products	2 Cl + O ₂	2 Br + O ₂ (major), 2 BrO (minor)[3][4]
Photolysis Quantum Yield (Φ)	~1.0 (at 308 nm)[5]	Not explicitly determined, but photolysis is a major loss process[4]

Table 2: Thermal Decomposition Data

Property	Chlorine Peroxide (ClOOCl)	Bromine Peroxide (BrOOBr)
Primary Thermal Decomposition Products	2 ClO	Not explicitly determined, but expected to be 2 BrO
Decomposition Rate	Rate constants have been directly measured and are pressure and temperature-dependent.[6]	Described as rapid and comparable to its photolysis rate.[3][4]

Experimental Protocols: Kinetic Studies of Halogen Peroxides

The study of the kinetics of reactive species like chlorine and **bromine peroxide** often involves specialized techniques such as flash photolysis coupled with absorption spectroscopy or flow tube reactors coupled with mass spectrometry.

Flash Photolysis with UV-Visible Absorption Spectroscopy

This method is widely used to study the kinetics of fast reactions initiated by light.

Objective: To determine the rate constants for the photolysis and subsequent reactions of ClOOCl or BrOOBr.

Materials and Apparatus:

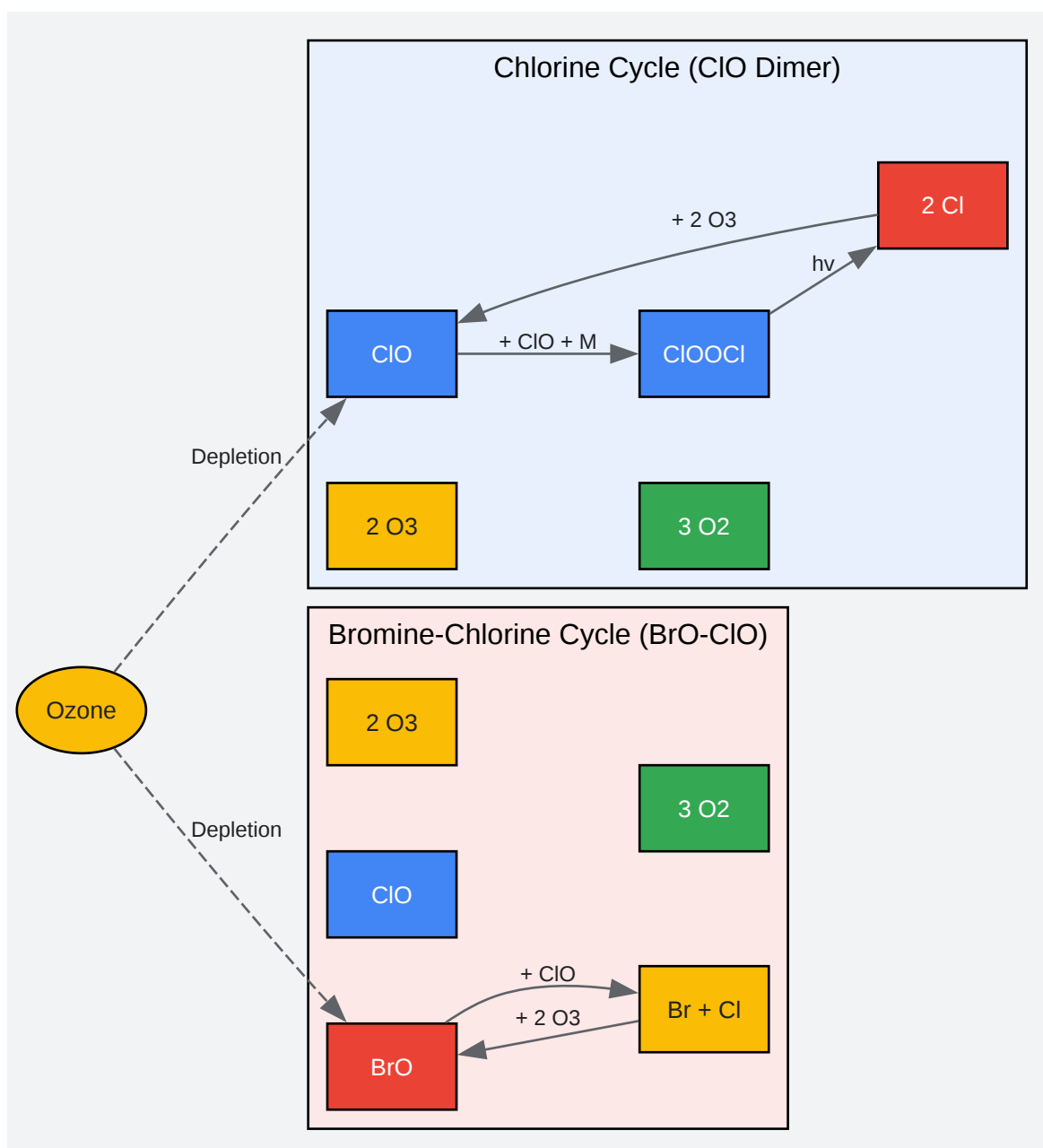
- Excimer laser (e.g., XeCl at 308 nm) for photolysis
- Analysis light source (e.g., deuterium or tungsten lamp)
- Reaction cell (thermostatted)
- Monochromator and photodetector (e.g., photomultiplier tube or CCD)
- Digital oscilloscope and data acquisition system
- Gas handling system for precursor gases (e.g., Cl₂, O₃, Br₂)

Procedure:

- Precursor Preparation: The halogen peroxide is typically synthesized in situ. For ClOOCl, this can be achieved by the reaction of Cl atoms (from Cl₂ photolysis) with ozone (O₃).
- Reaction Initiation: A short, high-energy pulse of light from the excimer laser is used to photolyze the precursor molecules, generating the halogen peroxide.
- Kinetic Monitoring: The change in concentration of the halogen peroxide or its decomposition products is monitored over time by measuring the absorption of the analysis light beam through the reaction cell.
- Data Analysis: The kinetic traces (absorbance vs. time) are analyzed to extract rate constants for the reactions of interest.

Atmospheric Chemistry: Role in Ozone Depletion

Both chlorine and **bromine peroxides** are key intermediates in catalytic cycles that lead to the destruction of stratospheric ozone. The formation and subsequent photolysis of ClOOCI is the rate-limiting step in the primary chlorine-mediated ozone depletion cycle in the polar stratosphere.^{[7][8][9][10]} Similarly, the interplay between bromine and chlorine monoxide (BrO and ClO) radicals, which can involve BrOOBr -like intermediates, contributes significantly to ozone loss.^[10]



[Click to download full resolution via product page](#)

Caption: Catalytic cycles of stratospheric ozone depletion involving chlorine and bromine species.

Comparative Reactivity Analysis

Photolytic Reactivity: Both chlorine peroxide and **bromine peroxide** are readily photolyzed by ultraviolet radiation. Quantitative data for ClOOCl shows a quantum yield of approximately 1 at 308 nm, indicating high efficiency in producing chlorine atoms upon light absorption.[5] While a specific quantum yield for BrOOBr is not available, studies indicate that photolysis is a rapid and significant decomposition pathway, occurring at a rate comparable to its thermal decomposition.[3][4] The absorption cross-section of Br₂O₂ (a related bromine oxide) is significant in the near-UV range, suggesting efficient light absorption in the stratosphere.[2]

Thermal Stability: Chlorine peroxide has been shown to be thermally unstable, and its decomposition kinetics have been studied in detail.[6] **Bromine peroxide** is also described as thermally unstable, with a rapid decomposition rate.[3][4] However, a direct comparison of their thermal stability is challenging due to the lack of quantitative kinetic data for BrOOBr's thermal decomposition.

Atmospheric Implications: The higher reactivity of bromine radicals on a per-atom basis makes the BrO-ClO cycle a particularly efficient ozone destruction pathway, even at lower atmospheric concentrations of bromine compared to chlorine.[10] The rapid photolysis of both ClOOCl and BrOOBr ensures the regeneration of reactive halogen radicals, which perpetuates the catalytic ozone depletion cycles.

In summary, both chlorine peroxide and **bromine peroxide** are highly reactive molecules that play crucial roles in atmospheric chemistry. Their high susceptibility to photolysis makes them efficient sources of halogen radicals, which drive catalytic reactions such as ozone depletion. While more quantitative data on the thermal decomposition of BrOOBr is needed for a complete comparative assessment, the available information clearly indicates that both peroxides are key players in radical-mediated chemical processes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. pubs.aip.org \[pubs.aip.org\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Photochemistry of dibromine peroxide, BrOOBr - Physical Chemistry Chemical Physics \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. ntrs.nasa.gov \[ntrs.nasa.gov\]](#)
- [8. acp.copernicus.org \[acp.copernicus.org\]](#)
- [9. ACP - Understanding the kinetics of the ClO dimer cycle \[acp.copernicus.org\]](#)
- [10. csl.noaa.gov \[csl.noaa.gov\]](#)
- To cite this document: BenchChem. [A Comparative Analysis of Chlorine Peroxide and Bromine Peroxide Reactivity]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1244364/docs#a-comparative-analysis-of-chlorine-peroxide-and-bromine-peroxide-reactivity\]](https://www.benchchem.com/product/b1244364/docs#a-comparative-analysis-of-chlorine-peroxide-and-bromine-peroxide-reactivity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)